

Essential Safety and Logistical Information for Handling Boc-Aminooxy-PEG4-NH2

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Compound of Interest

Compound Name: Boc-Aminooxy-PEG4-NH2

Cat. No.: B611193

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For researchers, scientists, and drug development professionals, the safe and effective handling of chemical reagents is paramount. This document provides essential, immediate safety and logistical information for **Boc-Aminooxy-PEG4-NH2**, including operational and disposal plans, to ensure laboratory safety and proper management of this compound.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **Boc-Aminooxy-PEG4-NH2** is the first step in safe handling. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Weight	324.37 g/mol [1]
Chemical Formula	C ₁₃ H ₂₈ N ₂ O ₇ [1]
CAS Number	2062663-66-3[1]
Appearance	Colorless to light yellow liquid[1]
Density	1.114 g/cm ³ [1]
Solubility	Soluble in DMSO (≥ 100 mg/mL)[1]
Storage (Neat)	4°C, sealed from moisture[1]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month[1]

Hazard Identification and Personal Protective Equipment (PPE)

Boc-Aminoxy-PEG4-NH2 is associated with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Given these potential hazards, the following personal protective equipment (PPE) is mandatory when handling this compound:

PPE Category	Specific Requirements
Hand Protection	Chemically resistant gloves (e.g., nitrile) inspected before each use. Dispose of contaminated gloves properly.
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Skin and Body	A lab coat should be worn at all times. For larger quantities or when there is a risk of splashing, consider a chemically resistant apron.
Respiratory	Use in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure. If engineering controls are not sufficient, a respirator may be required.

Operational Plan for Safe Handling

A systematic approach to handling **Boc-Aminoxy-PEG4-NH2** from receipt to disposal is crucial for laboratory safety.

Receiving and Inspection

Upon receipt, inspect the container for any signs of damage or leakage. Verify that the product name and CAS number on the label match the order.

Storage

Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials. Follow the specific temperature guidelines for neat and in-solvent storage to ensure stability.

Preparation and Use

- **Engineering Controls:** All handling of **Boc-Aminoxy-PEG4-NH2**, including weighing and solution preparation, should be conducted in a certified chemical fume hood to minimize inhalation risks.
- **Preventing Contamination:** Use dedicated spatulas and glassware.
- **Solution Preparation:** When preparing solutions, add the solvent to the reagent slowly to avoid splashing. If using a vortex or sonicator to aid dissolution, ensure the container is securely capped.

Spill Management

In the event of a spill, evacuate the immediate area and alert your supervisor and the institution's environmental health and safety (EHS) office. For small spills, if you are trained to do so, use an absorbent material to contain the liquid, then clean the area with an appropriate solvent. All materials used for cleanup should be treated as hazardous waste.

Disposal Plan

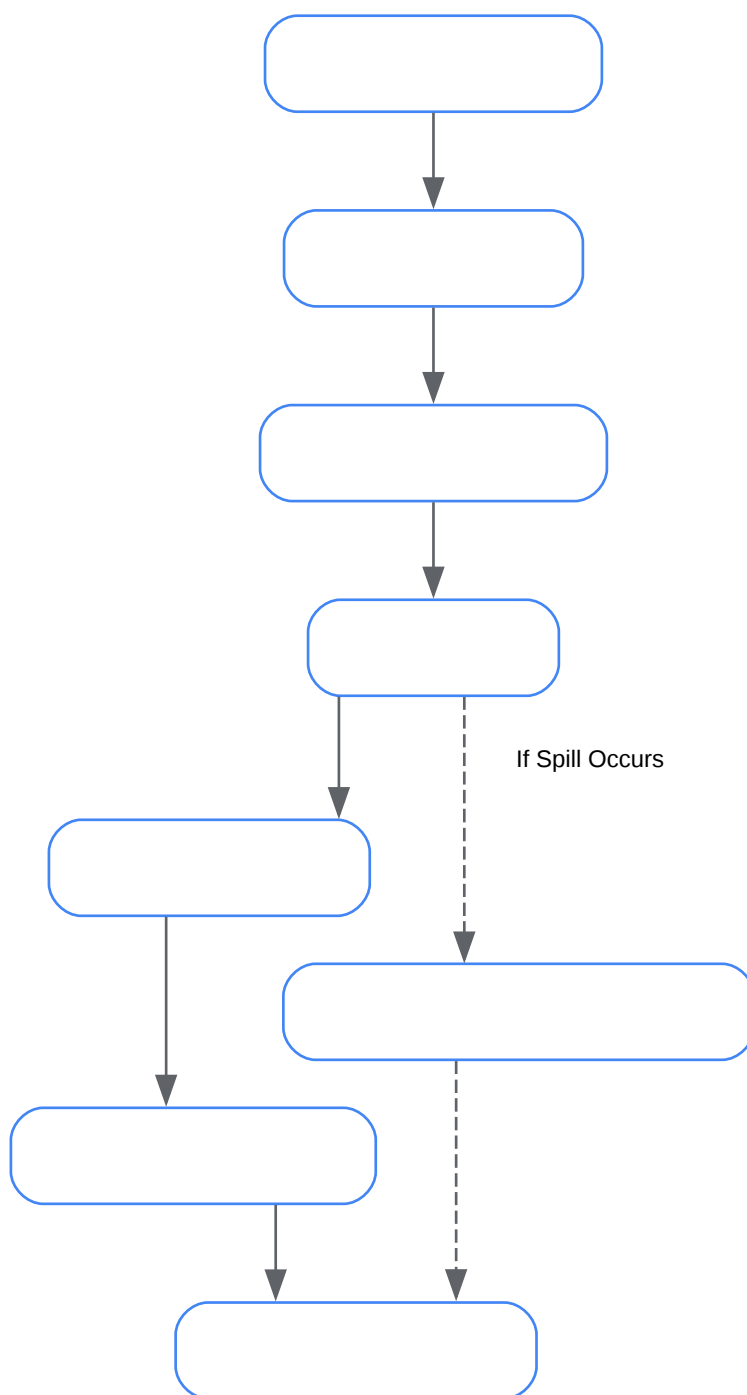
Proper disposal of **Boc-Aminoxy-PEG4-NH2** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Unused Product:** Unused or waste **Boc-Aminoxy-PEG4-NH2** should be collected in a clearly labeled, sealed container for hazardous chemical waste.

- **Contaminated Materials:** Any materials that have come into contact with the compound, such as gloves, pipette tips, and absorbent pads, should also be disposed of as hazardous waste.
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous waste. Once decontaminated, the container can be disposed of according to institutional guidelines.
- **Consult Local Regulations:** Always consult your institution's EHS office and local regulations for chemical waste disposal, as requirements can vary. While some non-hazardous polyethylene glycol (PEG) compounds can be disposed of as regular waste, the hazardous nature of this particular compound necessitates its disposal as chemical waste.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Boc-Aminoxy-PEG4-NH2** in a laboratory setting.



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Caption: Workflow for the safe handling of **Boc-Aminoxy-PEG4-NH2**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Boc-NH-PEG4-amine | C15H32N2O6 | CID 11688612 - PubChem [pubchem.ncbi.nlm.nih.gov]
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